

Application Notes and Protocols: Single-Molecule FRET using a Cy3-Cy5 Pair

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Compound of Interest

Compound Name: Cyanine dye 3

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Audience: Researchers, scientists, and drug development professionals.

Introduction to Single-Molecule FRET (smFRET)

Single-molecule Förster Resonance Energy Transfer (smFRET) is a powerful biophysical technique that allows for the study of conformational dynamics and intermolecular interactions of biomolecules in real-time.[\[1\]](#)[\[2\]](#) By measuring the efficiency of non-radiative energy transfer from an excited donor fluorophore (Cy3) to a nearby acceptor fluorophore (Cy5), smFRET can provide information on the distance between the two dyes on a nanometer scale.[\[3\]](#)[\[4\]](#) This makes it an invaluable tool for investigating dynamic processes such as protein folding, enzyme catalysis, and nucleic acid dynamics, which are often obscured in ensemble-averaged measurements.[\[1\]](#)

The most commonly used method for smFRET studies involves immobilizing molecules on a passivated glass surface and imaging them using Total Internal Reflection Fluorescence (TIRF) microscopy.[\[5\]](#) This setup enables the simultaneous observation of hundreds of individual molecules for extended periods, from milliseconds to minutes.[\[5\]](#)

The Cy3-Cy5 FRET Pair

The cyanine dyes Cy3 and Cy5 are the most widely used fluorophore pair for smFRET experiments due to their excellent photophysical properties.[\[2\]](#)[\[6\]](#)

Key Advantages:

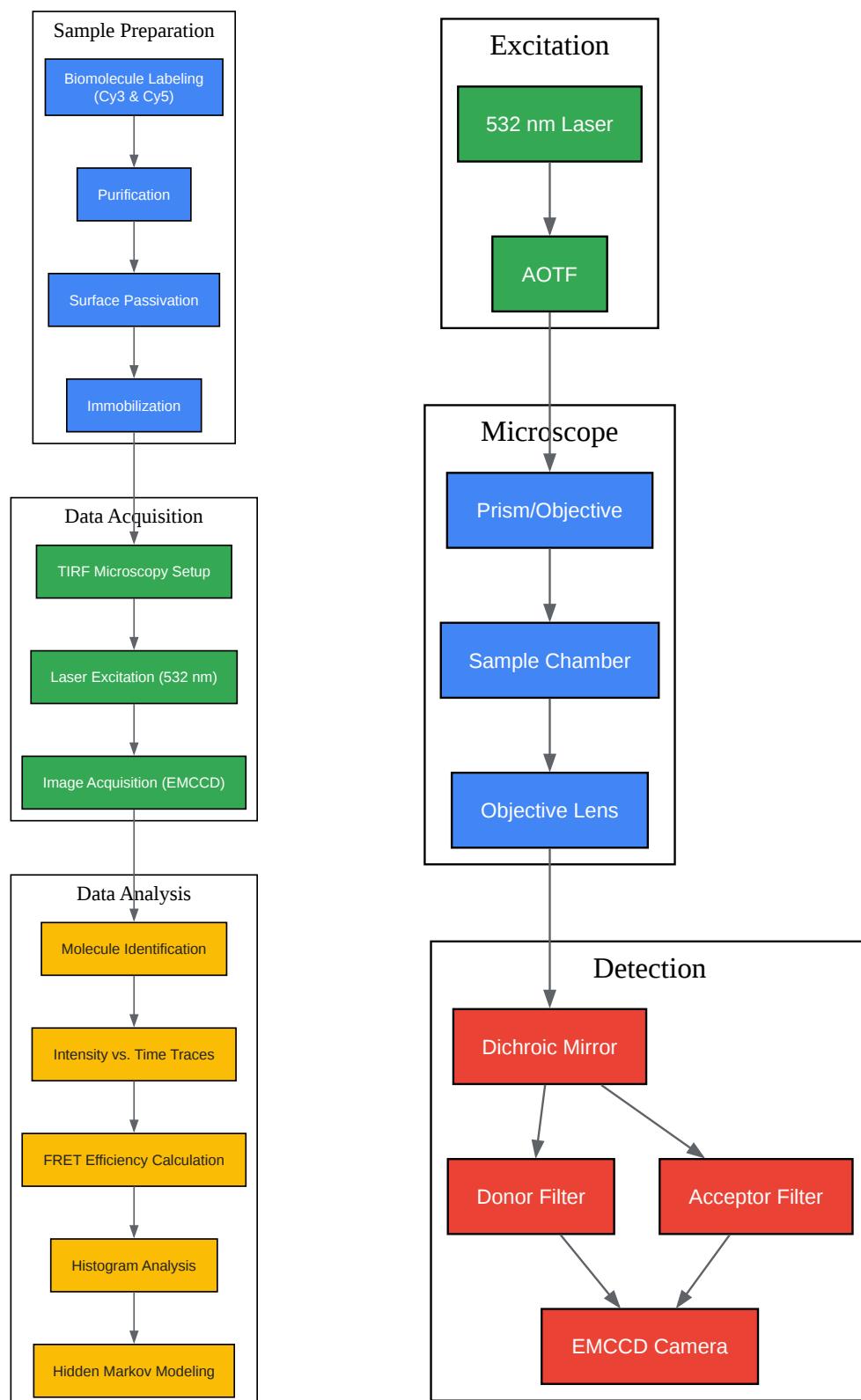
- High Quantum Yield and Extinction Coefficient: These properties contribute to bright and easily detectable fluorescence signals.[6]
- Good Photostability: When used with oxygen scavenging systems, Cy3 and Cy5 can be observed for extended periods before photobleaching.[6]
- Favorable Förster Distance (R_0): The R_0 for the Cy3-Cy5 pair is approximately 5.4 nm, making it suitable for measuring distances in the range of 2 to 8 nm, which is relevant for many biological processes.[2][4]
- Spectral Separation: The emission spectrum of Cy3 has a good overlap with the absorption spectrum of Cy5, while their emission spectra are well-separated, minimizing spectral crosstalk.[5]

Table 1: Photophysical Properties of the Cy3-Cy5 FRET Pair

Property	Cy3 (Donor)	Cy5 (Acceptor)
Excitation Maximum	~550 nm	~649 nm
Emission Maximum	~570 nm	~670 nm
Extinction Coefficient	~150,000 M ⁻¹ cm ⁻¹	~250,000 M ⁻¹ cm ⁻¹
Quantum Yield	~0.16 (conjugated to DNA)	~0.20 (conjugated to DNA)
Förster Distance (R_0)	\multicolumn{2}{c}{c}	

Experimental Workflow

The general workflow for an smFRET experiment using a Cy3-Cy5 pair can be broken down into several key stages, from sample preparation to data analysis.

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